

Commercial suppliers and purity grades of Ethyl 1H-indole-6-carboxylate.

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Compound of Interest

Compound Name: Ethyl 1H-indole-6-carboxylate

Cat. No.: B1355160

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Ethyl 1H-indole-6-carboxylate: A Technical Guide for Researchers

Ethyl 1H-indole-6-carboxylate is a heterocyclic organic compound that serves as a valuable building block in medicinal chemistry and drug discovery. Its indole core is a privileged scaffold found in numerous biologically active molecules and pharmaceuticals. This technical guide provides an overview of its commercial availability, purity grades, and relevant experimental methodologies for researchers, scientists, and drug development professionals.

Commercial Availability and Purity Grades

Ethyl 1H-indole-6-carboxylate is available from various chemical suppliers, catering to different research and development needs. The purity of the compound is a critical factor for its application, especially in pharmaceutical synthesis where impurities can affect reaction outcomes, biological activity, and safety profiles. High-purity grades are typically required for applications such as reference standards and in later-stage drug development.

The following table summarizes the available information on a key supplier and the purity grades they offer. Researchers should always refer to the supplier's certificate of analysis (CoA) for lot-specific purity data.

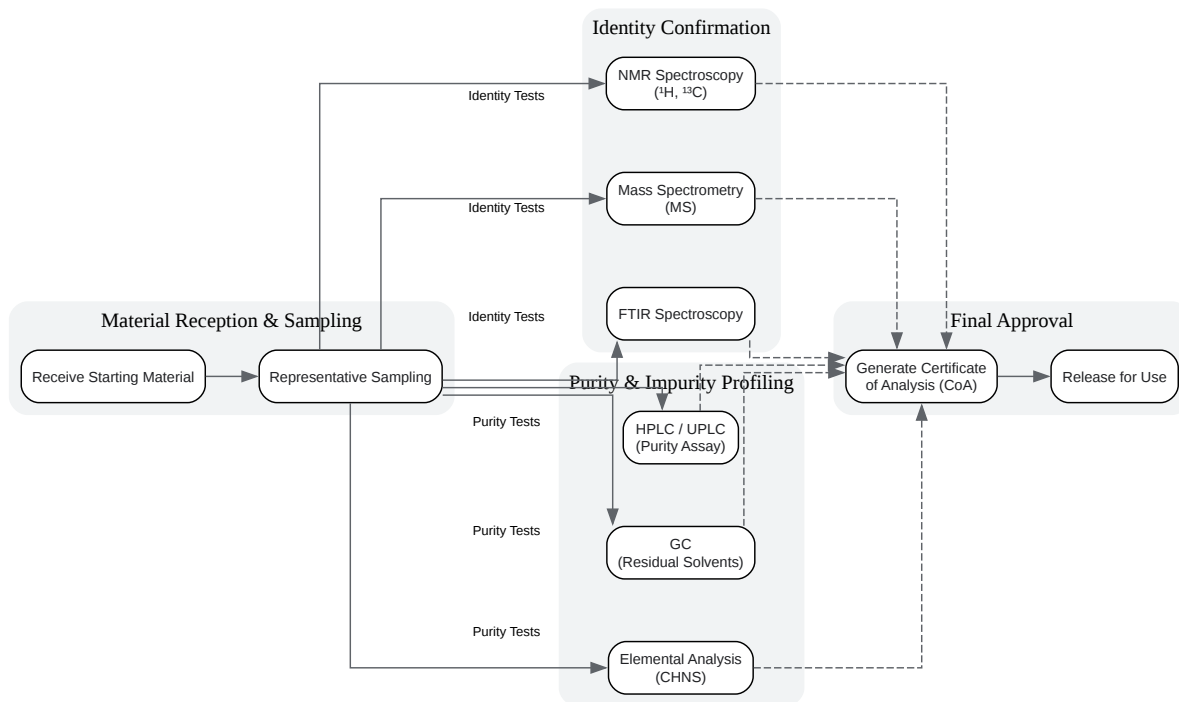
Supplier	CAS Number	Purity Grades Offered	Analytical Methods for Quality Control
SynHet	107384-68-9	>99% (USP, BP, Ph. Eur. pharma grade), 95% ^[1]	LCMS, GCMS, HPLC, GC (FID), Mass Spectrometry (MS), NMR, FTIR, UV-VIS, Capillary Electrophoresis (CZE), Titration, CHNS Elemental Analysis ^[1]

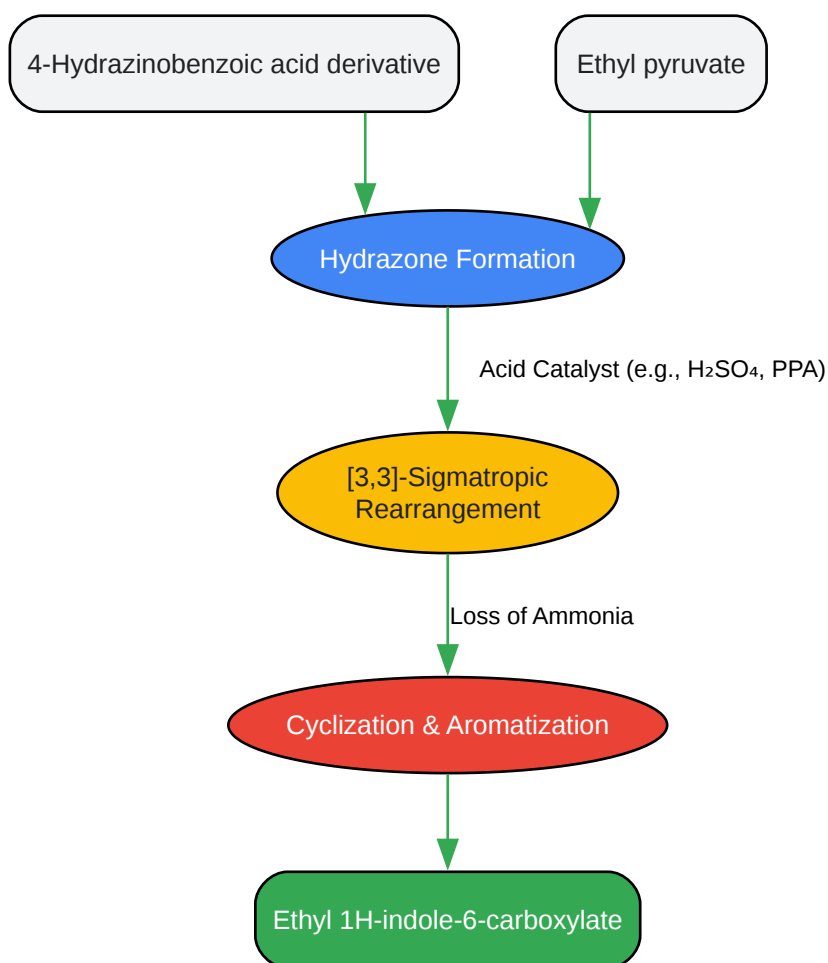
Quality Control and Analytical Protocols

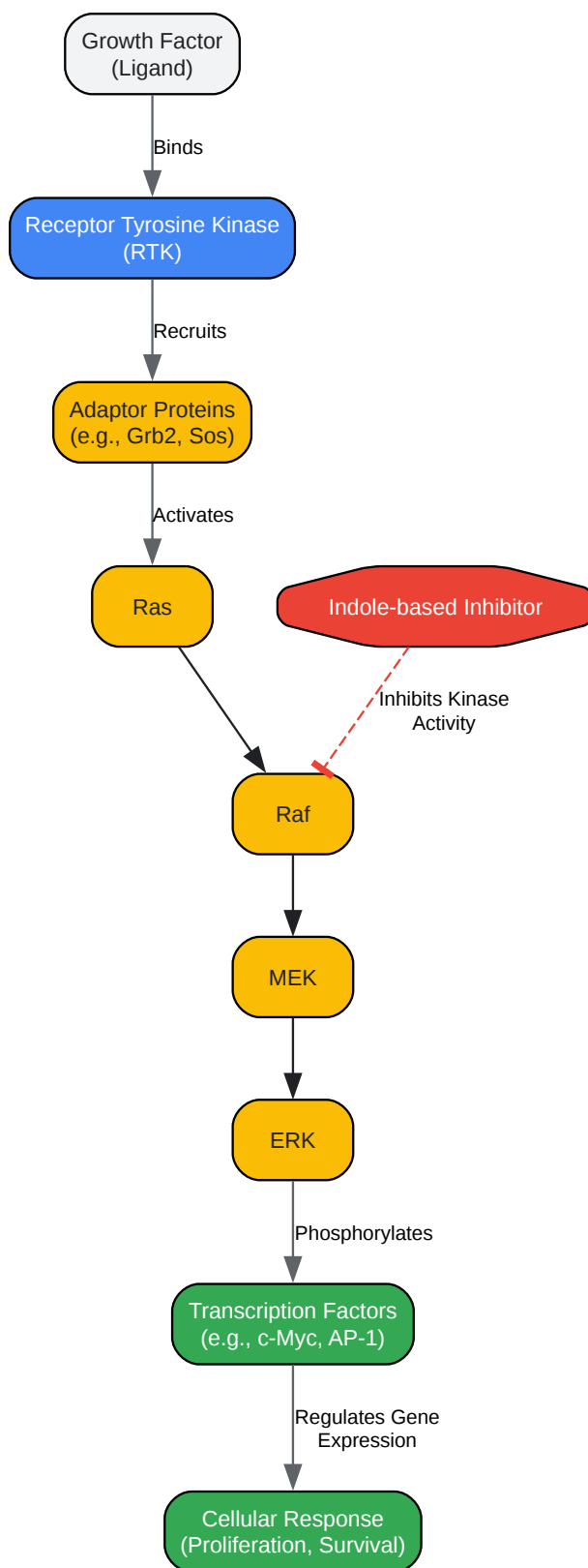
Ensuring the purity and identity of **Ethyl 1H-indole-6-carboxylate** is a crucial step in its application. Quality control (QC) is a systematic process of sampling, testing, and documentation to ensure that the material meets its predetermined specifications.^[2] A comprehensive QC workflow involves a battery of analytical techniques to characterize the compound and quantify impurities.

Standard Quality Control Workflow

A typical workflow for the quality control of an organic compound like **Ethyl 1H-indole-6-carboxylate** involves initial identification followed by purity assessment.







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References

- 1. Ethyl 1H-indole-6-carboxylate [synhet.com]
- 2. health.ec.europa.eu [health.ec.europa.eu]
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